

Non-Corticotropic Functions of ACTH(1-16): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ACTH (1-16) (human)

Cat. No.: B15619837

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Adrenocorticotrophic hormone (ACTH), a polypeptide hormone derived from pro-opiomelanocortin (POMC), is primarily known for its role in stimulating cortisol production via the melanocortin-2 receptor (MC2R). However, shorter fragments of ACTH, particularly ACTH(1-16), exhibit a range of biological activities independent of the adrenal cortex. These non-corticotropic functions are mediated through other members of the melanocortin receptor family (MC1R, MC3R, MC4R, and MC5R) and encompass neurotrophic, immunomodulatory, and cardiovascular effects. This technical guide provides an in-depth overview of the non-corticotropic functions of ACTH(1-16), presenting quantitative data, detailed experimental protocols, and visualizations of the underlying signaling pathways to support further research and drug development in this area.

Molecular Interactions and Quantitative Bioactivity

ACTH(1-16) interacts with melanocortin receptors MC1R, MC3R, MC4R, and MC5R with varying affinities, initiating diverse intracellular signaling cascades. The binding affinities (K_i) and functional potencies (EC_{50}) of ACTH(1-16) at these receptors are summarized below.

Receptor	Ligand	Ki (nM)	EC50 (nM)	Cell Line	Assay Type	Reference
hMC1R	ACTH(1-16)	0.267 ± 0.116	-	CHO-K1	Radioligand Binding	[1]
hMC3R	ACTH(1-16)	19.0 ± 4.3	-	CHO-K1	Radioligand Binding	[1]
hMC4R	ACTH(1-16)	698 ± 88	-	CHO-K1	Radioligand Binding	[1]
hMC5R	ACTH(1-16)	2600 ± 595	-	CHO-K1	Radioligand Binding	[1]
hMC2R	ACTH(1-16)	-	165	OS3	cAMP Accumulation	[2]
mMC1R	ACTH(1-16)	-	0.3	HEK293	cAMP Accumulation	[2]
mMC3R	ACTH(1-16)	-	1.8	HEK293	cAMP Accumulation	[2]
mMC4R	ACTH(1-16)	-	1.1	HEK293	cAMP Accumulation	[2]
mMC5R	ACTH(1-16)	-	0.7	HEK293	cAMP Accumulation	[2]

h: human, m: mouse

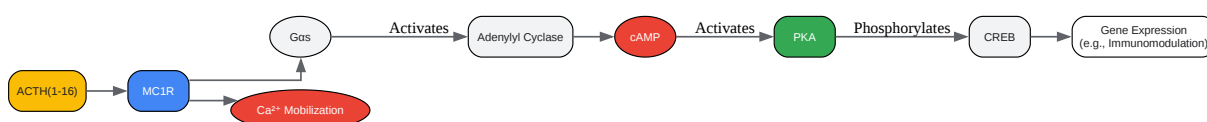
Signaling Pathways

The non-corticotrophic effects of ACTH(1-16) are initiated by its binding to specific melanocortin receptors, which are G protein-coupled receptors (GPCRs). This binding triggers a cascade of

intracellular events that vary depending on the receptor subtype and the cell type. The primary signaling pathways are detailed below.

MC1R Signaling

Activation of MC1R by ACTH(1-16) primarily couples to the Gs alpha subunit, leading to the activation of adenylyl cyclase (AC) and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP).[3][4] This in turn activates Protein Kinase A (PKA), which can phosphorylate various downstream targets, including the cAMP response element-binding protein (CREB), leading to changes in gene expression.[5] In some cellular contexts, MC1R activation can also lead to an increase in intracellular calcium levels.[5]

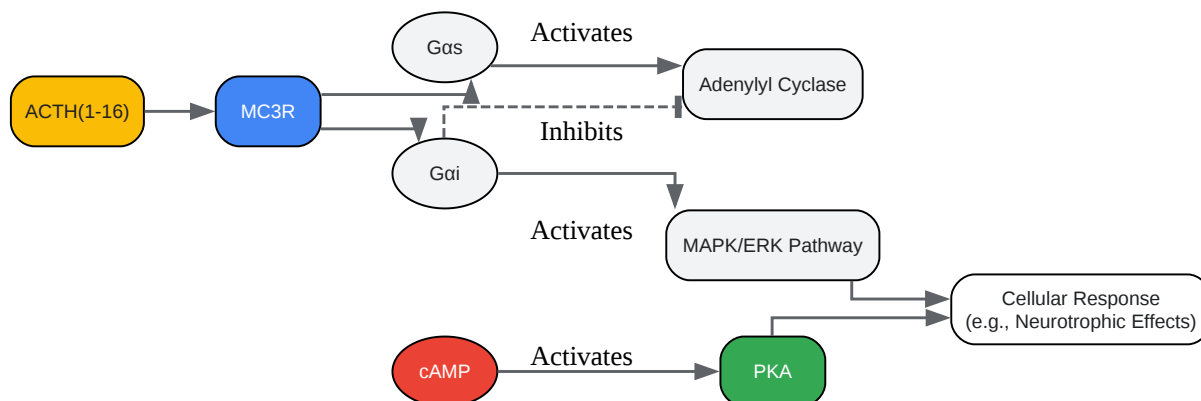


[Click to download full resolution via product page](#)

Figure 1: ACTH(1-16) signaling through MC1R.

MC3R Signaling

MC3R signaling is more complex, involving coupling to both Gs and Gi alpha subunits.[6] Gs activation leads to the canonical cAMP/PKA pathway. Concurrently, Gi activation can inhibit adenylyl cyclase and also trigger the mitogen-activated protein kinase (MAPK) cascade, specifically the extracellular signal-regulated kinase (ERK1/2) pathway.[6] This dual signaling capacity allows for a more nuanced regulation of cellular responses, including cell proliferation and neuroregeneration.[7]

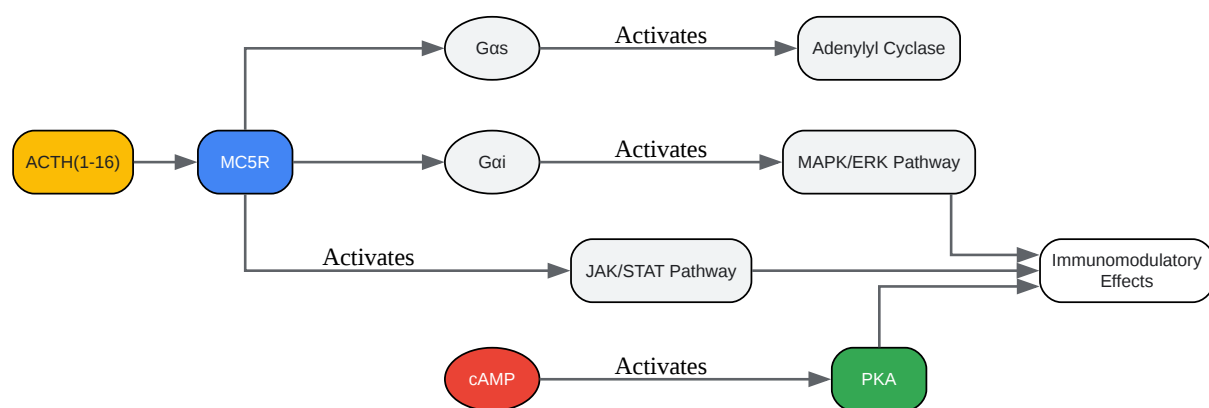
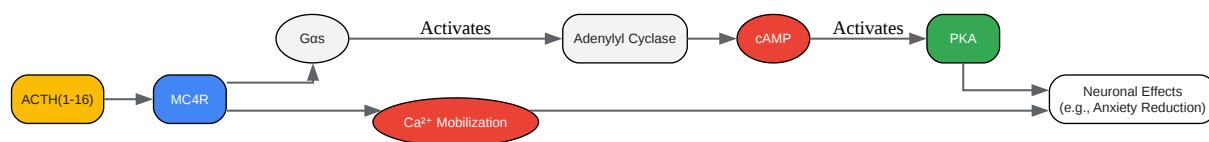


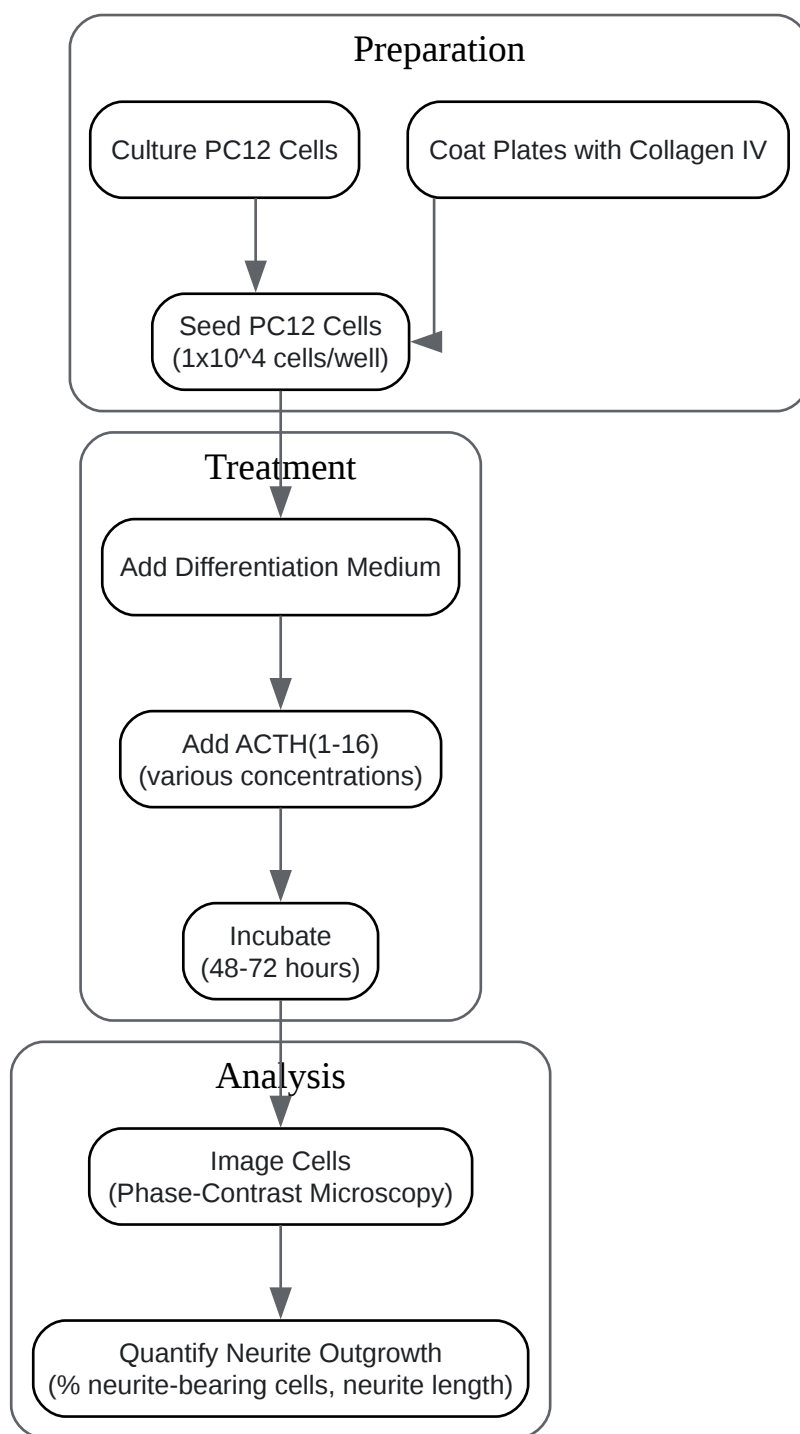
[Click to download full resolution via product page](#)

Figure 2: ACTH(1-16) signaling through MC3R.

MC4R Signaling

Similar to MC1R, MC4R primarily couples to G_s, leading to cAMP production.[8] However, MC4R activation has also been shown to induce intracellular calcium mobilization, although the exact mechanism is not fully elucidated.[9] This pathway is particularly relevant in the central nervous system, where MC4R is abundantly expressed and mediates effects on neuronal function and behavior.[10]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quantitative high-throughput assay to measure MC4R-induced intracellular calcium - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15811111/)]
- 2. Differentiating PC12 cells to evaluate neurite densities through live-cell imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15811111/)]
- 3. Fura-2 AM calcium imaging protocol | Abcam [[abcam.com](https://www.abcam.com/)]
- 4. [agilent.com](https://www.agilent.com/) [[agilent.com](https://www.agilent.com/)]
- 5. Protocol for cell-based screening assay to measure ERK1/2 phosphorylation as a readout for complement receptor activation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15811111/)]
- 6. [ec.bioscientifica.com](https://www.ec.bioscientifica.com/) [[ec.bioscientifica.com](https://www.ec.bioscientifica.com/)]
- 7. Protocol for cell-based screening assay to measure ERK1/2 phosphorylation as a readout for complement receptor activation - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15811111/)]
- 8. academic.oup.com [academic.oup.com]
- 9. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 10. [ahajournals.org](https://www.ahajournals.org/) [[ahajournals.org](https://www.ahajournals.org/)]
- To cite this document: BenchChem. [Non-Corticotropic Functions of ACTH(1-16): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619837/docs#non-corticotropic-functions-of-acth-1-16-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)